

# Chemical structure and properties of 2-Chloro-4,5-diiodopyridine

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## Compound of Interest

Compound Name: 2-Chloro-4,5-diiodopyridine

Cat. No.: B13117931

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## Technical Guide: 2-Chloro-4,5-diiodopyridine[1][2][3]

### Executive Summary

**2-Chloro-4,5-diiodopyridine** (CAS: 1807221-09-5) is a highly specialized, tri-halogenated pyridine scaffold used in the synthesis of complex pharmaceutical agents and organic materials.[1][2][3][4] Its value lies in the orthogonal reactivity of its three halogen substituents (C2-Cl, C4-I, C5-I).[1][2][3]

This guide details the physicochemical properties, validated synthesis protocols, and the site-selective reactivity hierarchy that enables researchers to sequentially functionalize the pyridine ring.[3] By leveraging the electronic differentiation between the C4 and C5 positions, scientists can construct polysubstituted heterocycles with high regiocontrol.

## Chemical Identity & Physicochemical Properties[3][5][6]

| Property                            | Data                                                                                                      |
|-------------------------------------|-----------------------------------------------------------------------------------------------------------|
| CAS Number                          | 1807221-09-5                                                                                              |
| IUPAC Name                          | 2-Chloro-4,5-diiodopyridine                                                                               |
| Molecular Formula                   | C <sub>5</sub> H <sub>2</sub> ClI <sub>2</sub> N                                                          |
| Molecular Weight                    | 365.34 g/mol                                                                                              |
| Appearance                          | White to off-white flaky solid                                                                            |
| Solubility                          | Soluble in DMSO, DMF, CH <sub>2</sub> Cl <sub>2</sub> , CHCl <sub>3</sub> ; sparingly soluble in hexanes. |
| H NMR (CDCl <sub>3</sub> , 400 MHz) | 8.38 (s, 1H, H-6), 7.90 (s, 1H, H-3)                                                                      |

## Structural Analysis

The molecule features a pyridine core with a chlorine atom at the C2 position (alpha) and iodine atoms at the C4 (gamma) and C5 (beta) positions.

- H-6 Proton (8.38): Deshielded due to proximity to the electronegative nitrogen and the C5-iodine.[\[1\]](#)[\[3\]](#)
- H-3 Proton (7.90): Located between the C2-chlorine and C4-iodine, experiencing steric compression but less deshielding than H-6.[\[1\]](#)[\[3\]](#)

## Synthesis Protocol: Directed Ortho Metalation (DoM)

The most robust synthesis route utilizes Directed Ortho Metalation (DoM) starting from commercially available 2-chloro-5-iodopyridine.[\[1\]](#)[\[2\]](#)[\[3\]](#) The C5-iodine atom serves as a Directing Group (DG), facilitating lithiation at the adjacent C4 position due to the "halogen dance" effect and the acidity of the C4 proton.

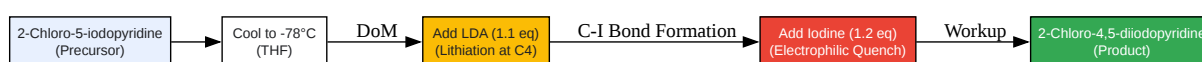
## Reaction Scheme

Precursor: 2-Chloro-5-iodopyridine (CAS: 69045-79-0) Reagents: Lithium Diisopropylamide (LDA), Iodine (

), THF.[1][2][3][5]

## Step-by-Step Methodology

- Preparation: Flame-dry a 100 mL Schlenk flask and purge with Argon. Add 2-chloro-5-iodopyridine (1.0 eq) and anhydrous THF (0.1 M concentration).
- Cooling: Cool the solution to -78 °C using a dry ice/acetone bath. Ensure the temperature stabilizes for at least 15 minutes.
- Lithiation: Dropwise add LDA (1.1 eq, 2.0 M in THF/heptane) over 20 minutes.
  - Technical Insight: The internal temperature must not rise above -70 °C to prevent the "halogen dance" isomerization to the C6 position or ring opening.[1][3]
  - Observation: The solution typically turns a dark yellow/orange color, indicating the formation of the 4-lithio species.[1][3]
- Quenching: After stirring for 1 hour at -78 °C, add a solution of Iodine ( , 1.2 eq) in THF dropwise.
- Workup: Allow the mixture to warm to room temperature over 2 hours. Quench with saturated aqueous (sodium thiosulfate) to reduce excess iodine. Extract with EtOAc, dry over , and concentrate.[5]
- Purification: Recrystallize from ethanol or purify via silica gel chromatography (Hexanes/EtOAc gradient) to yield **2-Chloro-4,5-diiodopyridine** as a white solid.



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Caption: Synthesis via Directed Ortho Metalation (DoM) targeting the C4 position.

## Reactivity & Site-Selectivity

The core value of **2-Chloro-4,5-diiodopyridine** is its ability to undergo sequential cross-coupling, allowing for the precise installation of three different substituents.<sup>[1][2][3]</sup>

## Selectivity Hierarchy

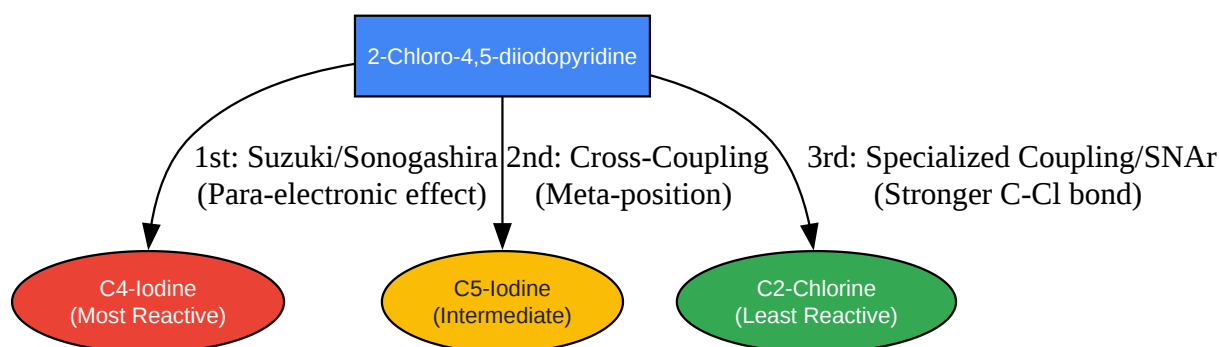
The reactivity order is governed by electronic deficiency (para > meta) and leaving group ability (I > Cl).

- Position C4-I (Most Reactive):
  - Mechanism: Oxidative addition (Pd) or Nucleophilic attack (S<sub>N</sub>Ar).
  - Reasoning: The C4 position is para to the pyridine nitrogen.<sup>[3]</sup> The electron-withdrawing nature of the nitrogen creates the highest positive electrostatic potential at C4, making it the preferred site for the first cross-coupling (e.g., Suzuki-Miyaura, Sonogashira).<sup>[3]</sup>
- Position C5-I (Intermediate Reactivity):
  - Mechanism: Oxidative addition (Pd).<sup>[3]</sup>
  - Reasoning: The C5 position is meta to the nitrogen and is less electron-deficient than C4.<sup>[1][2][3]</sup> Once C4 is functionalized (e.g., with an aryl group), C5 becomes the next available site for Iodine-specific coupling.<sup>[3]</sup>
- Position C2-Cl (Least Reactive):
  - Mechanism: Oxidative addition (Pd) or S<sub>N</sub>Ar (harsh conditions).
  - Reasoning: The C-Cl bond is stronger than the C-I bond.<sup>[1][2][3]</sup> While C2 is electron-deficient (ortho to N), the oxidative addition of Pd into C-Cl is significantly slower than C-I.<sup>[1][2][3]</sup> This position is typically functionalized last.<sup>[1][2][3]</sup>

## Validated Workflow for Sequential Functionalization

To synthesize a tri-substituted pyridine library:

- Step 1 (C4 Functionalization): Perform Suzuki coupling with 1.0 eq of Boronic Acid at room temperature or 0°C.[3]
  - Control: Use a mild base ( ) and a standard catalyst ( ) to avoid touching the C5-I.
- Step 2 (C5 Functionalization): Perform a second coupling at elevated temperature (60-80°C) or using a more active catalyst ( ).
- Step 3 (C2 Functionalization): Perform Suzuki coupling with specialized ligands (e.g., XPhos, Buchwald precatalysts) or convert C2-Cl to a hydrazine/amine via SNAr.[3]



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Caption: Regioselectivity map illustrating the sequential functionalization order.[1][3]

## Applications in Drug Discovery

This scaffold is particularly relevant for:

- Kinase Inhibitors: The pyridine ring mimics the adenine hinge-binding region of ATP.[1][2][3] The C4 and C5 vectors allow for the projection of hydrophobic groups into the kinase back-pocket and solvent-front regions, respectively.[1][2][3]
- PROTAC Linkers: The orthogonal handles allow one position to attach the E3 ligase ligand, another for the target protein ligand, and the third for the linker chain.[3]

## References

- Université de Strasbourg. (2021).[3] Étude en solution des interactions basées sur un trou-σ. Retrieved from [Link] (Confirming synthesis byproduct and NMR data).
- Purdue University. (2010). Reactivity Studies of Tridhydropyridine Radical. Purdue e-Pubs.[1][3] Retrieved from [Link] (Confirming physical properties and NMR shifts).

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## Sources

- 1. 148493-37-2|2,6-Dichloro-3-iodopyridine|BLD Pharm [bldpharm.com]
- 2. 78607-36-0|2-Chloro-3-iodopyridine|BLD Pharm [bldpharm.com]
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- 4. CAS#:149990-78-3 | 2-amino-N'-[(Z)-4-(4-chlorophenyl)-4-hydroxy-2-oxobut-3-enoyl]benzohydrazide | Chemsrce [chemsrc.com]
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